

Technical Guide: Solubility and Biological Interactions of 2-Mercaptobenzothiazole (Einecs 240-219-0)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of 2-Mercaptobenzothiazole (MBT), a compound identified by EINECS number 240-219-0, in various organic solvents. It also elucidates a key biological signaling pathway associated with its toxicological profile, specifically its mechanism as a contact allergen.

Core Substance Identification

Chemical Name: 2-Mercaptobenzothiazole (MBT) EINECS Number: 240-219-0 CAS Number: 149-30-4 Molecular Formula: C₇H₅NS₂ Molecular Weight: 167.25 g/mol

Solubility in Organic Solvents

2-Mercaptobenzothiazole exhibits a range of solubilities in common organic solvents. The following table summarizes available quantitative and qualitative solubility data.



Solvent	Solubility	Temperature (°C)	Citation
Acetone	Soluble, 100 g/L	Not Specified	[1]
Ethyl Acetate	Easily Soluble	Not Specified	[2]
Ethanol	Slightly Soluble, 20 g/L	Not Specified	[1][2]
Diethyl Ether	Slightly Soluble	Not Specified	[1]
Benzene	Slightly Soluble	Not Specified	[1]
Glacial Acetic Acid	Slightly Soluble	Not Specified	[1]
Chloroform	Soluble	Not Specified	[1]
Toluene	More easily soluble than other materials	Not Specified	[3]
DMSO	100 mg/mL (597.9 mM)	Not Specified	[4]

Experimental Protocol: Determination of Solubility in Organic Solvents

While a specific OECD guideline for solubility in organic solvents is not available, the principles outlined in OECD Test Guideline 105: Water Solubility can be adapted. The following protocol describes the flask method, suitable for substances with solubilities above 10^{-2} g/L.

Objective: To determine the saturation concentration of 2-Mercaptobenzothiazole in a given organic solvent at a specific temperature.

Materials:

- 2-Mercaptobenzothiazole (analytical grade)
- Selected organic solvent (analytical grade)
- · Glass flasks with stoppers

Foundational & Exploratory





- Constant temperature water bath or incubator
- Magnetic stirrer and stir bars or a mechanical shaker
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other appropriate analytical instrumentation for quantification.

Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium. A supersaturated solution of MBT in the chosen solvent is prepared in a flask and stirred at a constant temperature. Samples of the solution are taken at various time intervals (e.g., 1, 2, 4, 8, 24 hours), clarified by centrifugation or filtration, and the concentration of MBT is determined. Equilibrium is considered reached when consecutive measurements are in agreement.
- Definitive Test: a. Several flasks are prepared, and an amount of MBT exceeding that determined in the preliminary test is added to each flask to ensure a saturated solution. b. The selected organic solvent is added to each flask. c. The flasks are tightly stoppered and placed in a constant temperature bath, typically maintained at 20 ± 0.5 °C. d. The solutions are stirred or shaken for a period determined to be sufficient to reach equilibrium from the preliminary test (typically 24-48 hours). e. After reaching equilibrium, the stirring is stopped, and the solutions are allowed to stand for a sufficient time to allow for the sedimentation of undissolved particles. f. A sample of the supernatant is carefully withdrawn. g. The sample is clarified by centrifugation at a defined speed and duration or by filtration through a membrane filter compatible with the solvent. It is crucial to ensure that the clarification process does not alter the concentration of the dissolved MBT. h. The concentration of MBT in the clear solution is determined using a validated analytical method, such as HPLC.
- Data Analysis: The mean of the concentrations from at least three replicate flasks is calculated to determine the solubility of MBT in the specific organic solvent at the test temperature.



Signaling Pathway: Haptenation and Allergic Contact Dermatitis

2-Mercaptobenzothiazole is a known contact allergen.[2] Its mechanism of inducing an allergic response involves a process called haptenation, where the small molecule (hapten) covalently binds to a larger carrier protein, rendering it immunogenic. The thiol group of MBT is critical to this process.

The following diagram illustrates the proposed haptenation pathway of 2-Mercaptobenzothiazole.



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Caption: Proposed haptenation pathway of 2-Mercaptobenzothiazole leading to allergic contact dermatitis.

This pathway demonstrates the initial oxidation of MBT to its disulfide dimer, MBTS.[4] Subsequently, MBTS reacts with cysteine residues of skin proteins through a disulfide exchange mechanism, forming a stable hapten-protein complex. This complex is then recognized by the immune system, leading to the sensitization and elicitation of an allergic contact dermatitis response.

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